

CNX-1351: A Technical Guide to a Selective Covalent PI3K Alpha Inhibitor

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Compound of Interest

Compound Name: CNX-1351

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Introduction

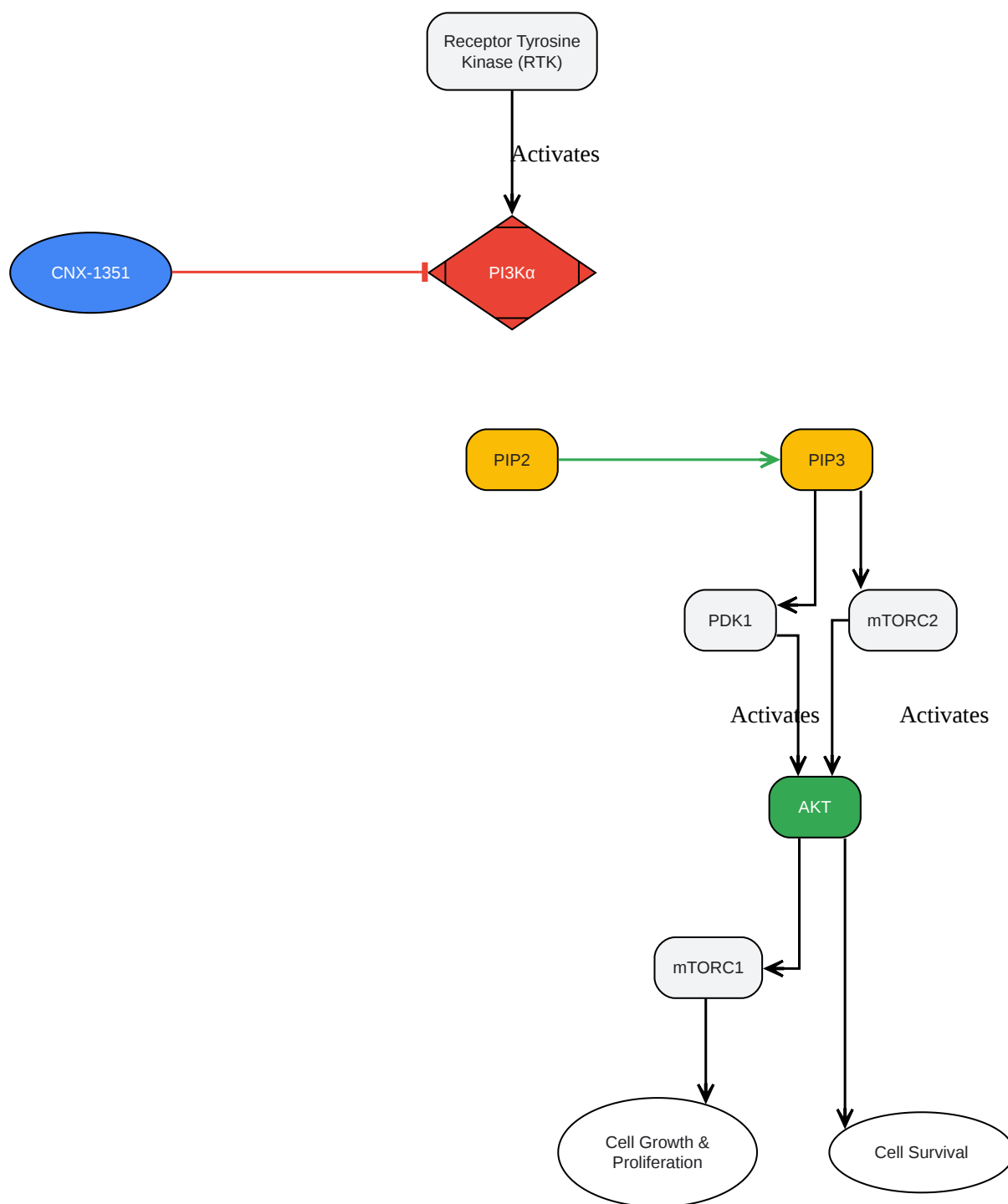
The phosphoinositide 3-kinase (PI3K) signaling pathway is a critical regulator of cell growth, proliferation, and survival. Its aberrant activation is one of the most frequent oncogenic events in human cancers, making it a prime target for therapeutic intervention. The PI3K α isoform, encoded by the PIK3CA gene, is frequently mutated in various solid tumors, leading to constitutive activation of the pathway. **CNX-1351** is a potent and isoform-selective, targeted covalent inhibitor of PI3K α , offering a promising approach for the treatment of cancers harboring PIK3CA mutations. This technical guide provides an in-depth overview of **CNX-1351**, including its mechanism of action, biochemical and cellular activity, and the experimental protocols used for its characterization.

Mechanism of Action

CNX-1351 is a targeted covalent inhibitor that potently and specifically inhibits PI3K α .^[1] Its mechanism of action involves the formation of a covalent bond with a specific cysteine residue, Cys862, located in the ATP-binding site of the p110 α catalytic subunit of PI3K α .^[2] This cysteine residue is unique to the α isoform, which accounts for the high selectivity of **CNX-1351**.

over the β , γ , and δ isoforms of PI3K.[2] The covalent modification of Cys862 is irreversible, leading to a prolonged duration of target inhibition.[3]

Below is a diagram illustrating the PI3K/AKT/mTOR signaling pathway and the point of inhibition by **CNX-1351**.



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Figure 1: PI3K/AKT/mTOR Signaling Pathway Inhibition by **CNX-1351**.

Data Presentation

Biochemical Activity and Selectivity

CNX-1351 demonstrates potent inhibition of PI3K α with an IC₅₀ of 6.8 nM.^[1] Its selectivity for the α isoform is significant compared to the other Class I PI3K isoforms.^[1] The table below summarizes the in vitro inhibitory activity of **CNX-1351** against a panel of lipid kinases.

Kinase	IC ₅₀ (nM)
PI3K α	6.8
PI3K β	166
PI3K γ	240.3
PI3K δ	3,020
PI3K ϵ	>1,000
PI3K ζ	>1,000
PI4K α	>1,000
PI4K β	>1,000
SPHK1	>1,000
SPHK2	>1,000

Table 1: Biochemical IC₅₀ values of CNX-1351 against a panel of lipid kinases. Data sourced from Cayman Chemical.^[1]

Cellular Activity

CNX-1351 effectively inhibits PI3K signaling in cancer cell lines harboring PIK3CA mutations, leading to a potent anti-proliferative effect.^[4] The cellular potency of **CNX-1351** has been evaluated in SKOV3 ovarian cancer cells (H1047R mutation) and MCF-7 breast cancer cells (E545K mutation).^[4]

Cell Line	Cancer Type	PIK3CA Mutation	EC50 (nM)	GI50 (nM)
SKOV3	Ovarian	H1047R	10	77.6
MCF-7	Breast	E545K	<100	54.7

Table 2: Cellular activity of CNX-1351 in PIK3CA-mutant cancer cell lines. EC50 is for the inhibition of Akt Ser473 phosphorylation. GI50 is the concentration for 50% growth inhibition. Data sourced from MedchemExpress and Cayman Chemical.[1][4]

Pharmacokinetics

Detailed quantitative pharmacokinetic data for **CNX-1351** in preclinical species are not extensively available in the public domain. However, studies have indicated that **CNX-1351** has poor pharmacokinetic properties and is rapidly metabolized in rat liver microsomes, which may have limited its further development.[3][5]

In Vivo Pharmacodynamics

An in vivo study in nude mice demonstrated that **CNX-1351** can engage its target and inhibit the PI3K signaling pathway.[4]

Animal Model	Dose and Schedule	Tissue Analyzed	Pharmacodynamic Effect
Nude Mice	100 mg/kg, IP, once daily for 5 days	Spleen	Decreased p-AktSer473 at 1 and 4 hours after the last dose

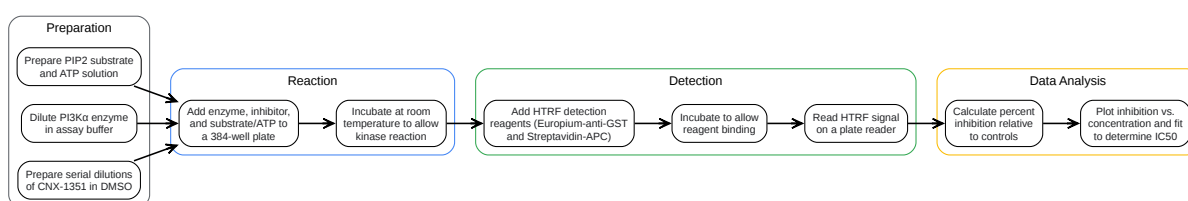
Table 3: In vivo pharmacodynamic effects of CNX-1351.

Data sourced from MedchemExpress.[4]

Experimental Protocols

PI3K α HTRF Kinase Assay

This protocol outlines a method for determining the in vitro potency of **CNX-1351** against PI3K α using a Homogeneous Time-Resolved Fluorescence (HTRF) assay.



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Figure 2: Workflow for a PI3K α HTRF Kinase Assay.

Protocol Steps:

- **Compound Preparation:** A 10-point serial dilution of **CNX-1351** is prepared in 100% DMSO, typically starting from a high concentration (e.g., 100 μ M).
- **Reaction Setup:** In a 384-well plate, add the PI3K α enzyme, the diluted **CNX-1351** or DMSO control, and the substrate mixture containing PIP2 and ATP. The final ATP concentration is typically kept at or near its K_m value.
- **Kinase Reaction:** The plate is incubated at room temperature for a defined period (e.g., 60 minutes) to allow the phosphorylation of PIP2 to PIP3.
- **Detection:** A detection solution containing a europium-labeled anti-GST antibody (which binds to a GST-tagged PH domain that specifically recognizes PIP3) and streptavidin-Allophycocyanin (APC) (which binds to a biotinylated-PIP3 tracer) is added.
- **Signal Measurement:** After an incubation period (e.g., 60 minutes) to allow the detection reagents to reach equilibrium, the HTRF signal is read on a compatible plate reader. In the absence of inhibition, the enzymatic production of PIP3 displaces the biotinylated-PIP3 tracer from the PH domain, leading to a decrease in the FRET signal.
- **Data Analysis:** The percentage of inhibition is calculated for each concentration of **CNX-1351**, and the data are plotted to determine the IC50 value.

Cell Proliferation Assay (CellTiter-Glo®)

This protocol describes the determination of the anti-proliferative activity (GI50) of **CNX-1351** on cancer cell lines.

Protocol Steps:

- **Cell Seeding:** Seed cancer cells (e.g., MCF-7 or SKOV3) in a 96-well opaque-walled plate at a predetermined density and allow them to adhere overnight.
- **Compound Treatment:** Treat the cells with a serial dilution of **CNX-1351** for 96 hours.
- **Reagent Preparation:** Prepare the CellTiter-Glo® reagent according to the manufacturer's instructions.

- **Assay Procedure:** Add the CellTiter-Glo® reagent to each well, mix to induce cell lysis, and incubate at room temperature for 10 minutes to stabilize the luminescent signal.
- **Signal Measurement:** Measure the luminescence using a plate reader. The luminescent signal is proportional to the amount of ATP present, which is indicative of the number of viable cells.
- **Data Analysis:** Calculate the percentage of growth inhibition for each concentration of **CNX-1351** relative to vehicle-treated control cells and determine the GI50 value.

Western Blot for p-Akt (Ser473) Inhibition

This protocol is used to assess the ability of **CNX-1351** to inhibit the PI3K pathway in cells by measuring the phosphorylation of a key downstream effector, Akt.

Protocol Steps:

- **Cell Treatment and Lysis:** Plate cells and treat with various concentrations of **CNX-1351** for a specified time (e.g., 1-2 hours). After treatment, wash the cells with cold PBS and lyse them in a suitable lysis buffer containing protease and phosphatase inhibitors.
- **Protein Quantification:** Determine the protein concentration of each cell lysate using a standard method such as the BCA assay.
- **SDS-PAGE and Transfer:** Separate equal amounts of protein from each sample by SDS-polyacrylamide gel electrophoresis (SDS-PAGE) and transfer the proteins to a nitrocellulose or PVDF membrane.
- **Immunoblotting:** Block the membrane with a suitable blocking buffer (e.g., 5% non-fat milk or BSA in TBST) and then incubate with a primary antibody specific for phosphorylated Akt at Serine 473 (p-Akt Ser473). After washing, incubate the membrane with a horseradish peroxidase (HRP)-conjugated secondary antibody.
- **Detection:** Detect the protein bands using an enhanced chemiluminescence (ECL) substrate and an imaging system.

- Stripping and Re-probing: The membrane can be stripped and re-probed with an antibody for total Akt to confirm equal protein loading.
- Analysis: Quantify the band intensities to determine the concentration-dependent inhibition of Akt phosphorylation by **CNX-1351**.

Covalent Modification Analysis

The covalent binding of **CNX-1351** to Cys862 of PI3K α was confirmed through mass spectrometry and X-ray crystallography.^[2]

Mass Spectrometry:

- Intact PI3K α protein was incubated with **CNX-1351**.
- The protein was then analyzed by mass spectrometry to detect a mass shift corresponding to the adduction of one molecule of **CNX-1351**.
- To confirm the site of modification, the protein-drug conjugate was digested with a protease (e.g., trypsin), and the resulting peptides were analyzed by tandem mass spectrometry (MS/MS) to identify the specific peptide containing the Cys862 residue with the covalent modification.

X-ray Crystallography:

- The p110 α /p85 α heterodimer was co-crystallized with **CNX-1351**.
- The crystal structure was solved to high resolution to visualize the electron density corresponding to the inhibitor covalently bound to the Cys862 residue within the ATP-binding pocket.

Conclusion

CNX-1351 is a well-characterized, potent, and highly selective covalent inhibitor of PI3K α . Its unique mechanism of targeting a non-conserved cysteine residue provides a high degree of isoform specificity. The in vitro and cellular data demonstrate its ability to potently inhibit the PI3K pathway in cancer cells with activating PIK3CA mutations. While its development may have been hampered by pharmacokinetic challenges, **CNX-1351** remains an important tool

compound for studying the biology of PI3K α and a valuable case study in the design of targeted covalent inhibitors. The detailed experimental protocols provided in this guide offer a framework for researchers to further investigate the activity of PI3K α inhibitors.

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References

- 1. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 2. Discovery of a potent and isoform-selective targeted covalent inhibitor of the lipid kinase PI3K α - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 5. Covalent Proximity Scanning of a Distal Cysteine to Target PI3K α - PMC [pmc.ncbi.nlm.nih.gov]
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